

Application Notes and Protocols for Compound EC19

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Compound of Interest

Compound Name: EC19

Cat. No.: B1671071

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Introduction

Compound **EC19** is a novel small molecule inhibitor under investigation for its potential therapeutic applications. This document provides detailed protocols for the solubilization of **EC19** in Dimethyl Sulfoxide (DMSO) and its subsequent preparation in Phosphate-Buffered Saline (PBS) for in vitro and in vivo studies. Additionally, it outlines the putative signaling pathway associated with its mechanism of action.

Physicochemical Properties of EC19

Quantitative data regarding the physicochemical properties of **EC19** are crucial for its handling and use in experimental settings. The following table summarizes these key parameters.

Property	Value	Notes
Molecular Formula	C ₂₅ H ₂₅ N ₃ O ₅	[1]
Molecular Weight	463.48 g/mol	[1]
Appearance	White to off-white crystalline solid	Visual inspection.
Purity (by HPLC)	>99.5%	Determined by High-Performance Liquid Chromatography.
Melting Point	185-190 °C	Determined by Differential Scanning Calorimetry.
Storage	-20°C, protected from light and moisture	Recommended storage conditions to ensure stability.

Solubility Profile

EC19 exhibits limited solubility in aqueous solutions but is readily soluble in organic solvents such as DMSO.[2][3]

Solvent	Solubility (at 25°C)	Observations
DMSO	≥ 50 mg/mL (≥ 108 mM)	Forms a clear, colorless to pale yellow solution.[2][3][4][5][6]
Water	< 0.1 mg/mL	Insoluble.
PBS (pH 7.4)	< 0.1 mg/mL	Insoluble.
Ethanol	~5 mg/mL	Sparingly soluble.

Experimental Protocols

Preparation of EC19 Stock Solution in DMSO (10 mM)

This protocol describes the preparation of a 10 mM stock solution of **EC19** in DMSO.

Materials:

- Compound **EC19** (MW: 463.48 g/mol)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

- Calculate the required mass of **EC19**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 463.48 \text{ g/mol} \times 1000 \text{ mg/g} = 4.6348 \text{ mg}$
- Weighing **EC19**:
 - Accurately weigh approximately 4.63 mg of **EC19** powder using an analytical balance and place it into a sterile microcentrifuge tube. Record the exact weight.
- Dissolution in DMSO:
 - Add the calculated volume of DMSO to the tube containing **EC19**. For example, if 4.63 mg of **EC19** was weighed, add 1 mL of DMSO.
 - Vortex the solution vigorously for 1-2 minutes until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Storage:

- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C for long-term storage.

Preparation of EC19 Working Solution in PBS

This protocol details the dilution of the DMSO stock solution into PBS to prepare a working solution for cell-based assays. It is critical to ensure that the final concentration of DMSO in the cell culture medium is non-toxic (typically $\leq 0.5\%$).

Materials:

- 10 mM **EC19** in DMSO stock solution
- Sterile Phosphate-Buffered Saline (PBS), pH 7.4^{[7][8][9][10][11]}
- Sterile conical tubes or microcentrifuge tubes
- Pipettors and sterile pipette tips

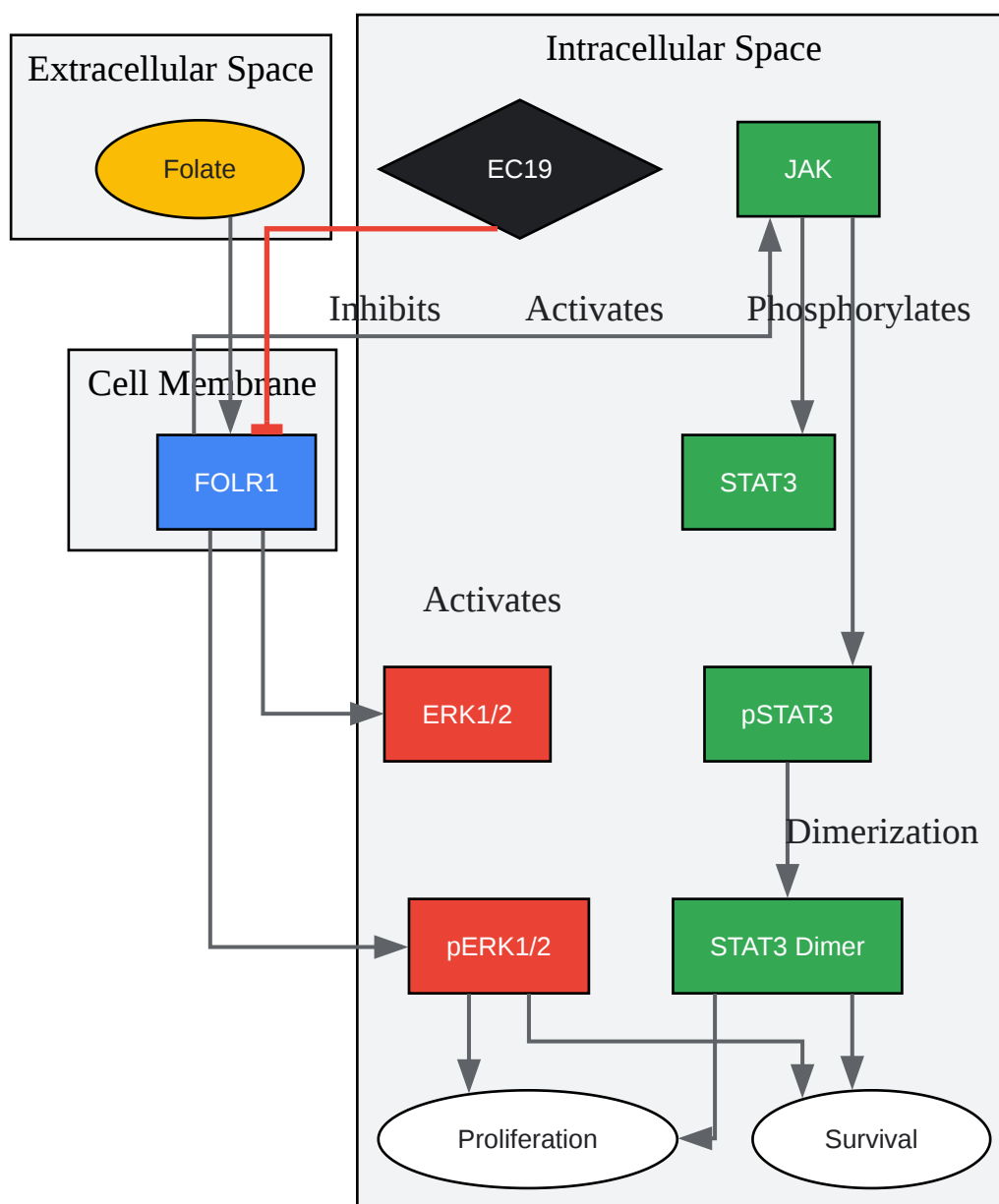
Procedure:

- Determine the final desired concentration of **EC19** and the maximum allowable DMSO concentration. For this example, we will prepare a 100 μ M working solution of **EC19** in PBS with a final DMSO concentration of 1%.
- Serial Dilution:
 - It is often necessary to perform an intermediate dilution to avoid pipetting very small volumes.
 - Step 1: Intermediate Dilution (e.g., to 1 mM): Dilute the 10 mM DMSO stock solution 1:10 in DMSO to create a 1 mM intermediate stock. (e.g., 10 μ L of 10 mM stock + 90 μ L of DMSO).
 - Step 2: Final Dilution in PBS: Dilute the 1 mM intermediate stock solution 1:10 in PBS to achieve a final concentration of 100 μ M. (e.g., 10 μ L of 1 mM intermediate stock + 990 μ L of PBS). The final DMSO concentration in this working solution will be 1%.

- Mixing:
 - Vortex the solution gently after each dilution step to ensure homogeneity.
- Use in Experiments:
 - The prepared working solution should be used immediately. Due to the low aqueous solubility of **EC19**, precipitation may occur over time.
 - When adding the working solution to cell culture media, ensure the final DMSO concentration remains at a non-toxic level. For example, adding 10 μL of the 100 μM working solution to 1 mL of cell culture medium will result in a final **EC19** concentration of approximately 1 μM and a final DMSO concentration of 0.01%.

Signaling Pathway

EC19 is hypothesized to exert its biological effects through the inhibition of the Folate Receptor 1 (FOLR1) signaling pathway. FOLR1 is overexpressed in various cancers and its activation has been implicated in cell proliferation and survival through downstream signaling cascades, including the JAK-STAT3 and ERK1/2 pathways.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)

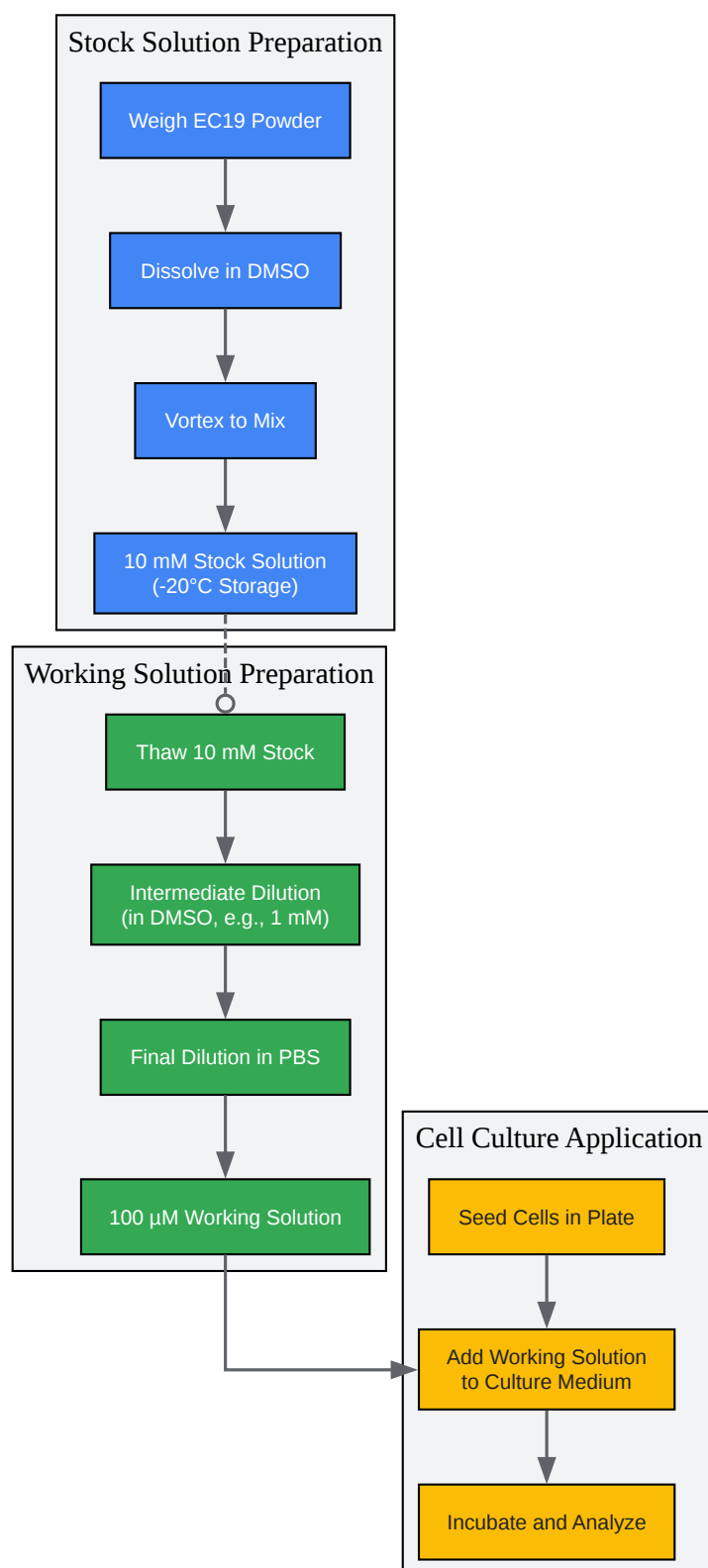


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Caption: Putative signaling pathway of Folate Receptor 1 (FOLR1) and the inhibitory action of EC19.

Experimental Workflow

The following diagram illustrates the general workflow for the preparation and application of EC19 in a typical cell culture experiment.



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Caption: Experimental workflow for **EC19** solution preparation and cell treatment.

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